

sodium plumbate oxidizing agent uses

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Compound Focus: Sodium plumbate

CAS No.: 52623-79-7

Cat. No.: S1925416

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Understanding Sodium Plumbate

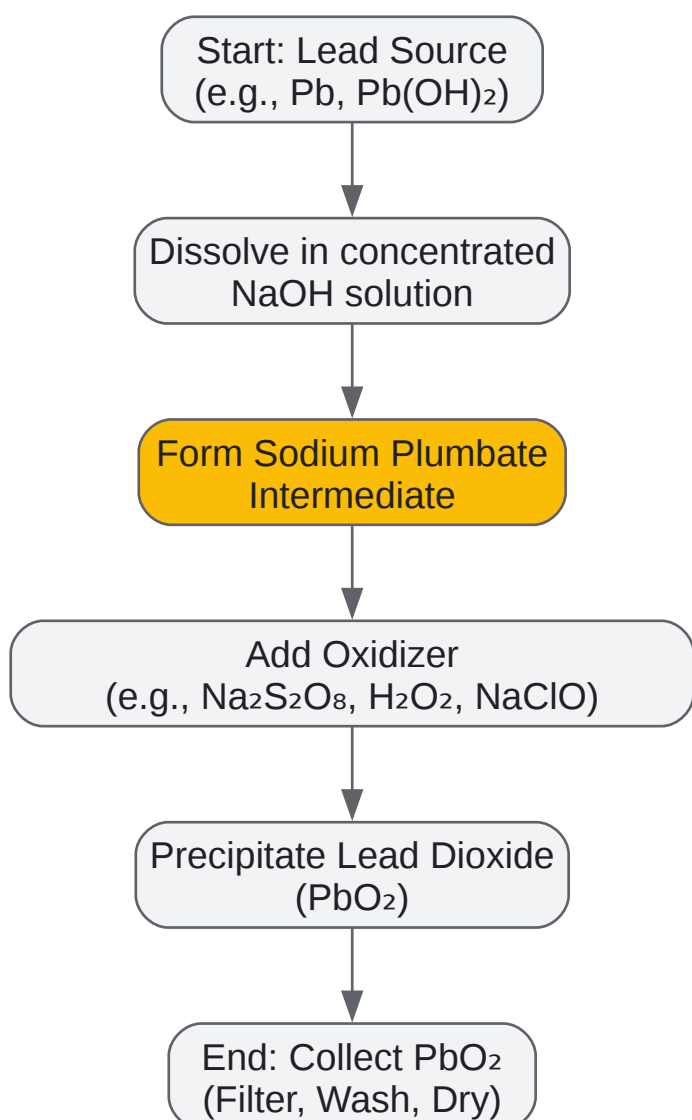
Sodium plumbate (IV), with the chemical formula Na_2PbO_3 , is a sodium salt of lead. The table below summarizes its core chemical and physical properties [1] [2] [3].

Property	Description
CAS Registry Number	52623-79-7 [1] [4] [3]
Molecular Formula	$\text{Na}_2\text{O}_3\text{Pb}$ [1] [2] [3]
Molecular Weight	301.18 g/mol [1] [4] [3]
IUPAC Name	disodium;dioxido(oxo)lead [1] [4]
Appearance	Yellow, fused, hygroscopic lumps or powder [1]
Solubility	Soluble in water (decomposes over time, forming PbO_2) [1]
Stability	Stable under recommended conditions, but incompatible with strong oxidizing agents [1]

Applications and Synthesis Context

Sodium plumbate is recognized as a strong oxidizing agent and finds applications in the organic synthesis of various derivative compounds. It is suitable for both industrial synthesis and research applications [1]. While specific protocols for its use as an oxidant are not detailed in the available sources, its role in the synthesis of other lead compounds is evident.

One primary context where **sodium plumbate** is involved is in the synthesis of lead dioxide (PbO_2), a compound with significant utility as an oxidant. The following diagram illustrates a general workflow for preparing PbO_2 via a plumbate intermediate, synthesized from the search results [5].



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The following protocols detail methods for generating the **sodium plumbate** intermediate and subsequent oxidation to PbO_2 , adapted from chemistry discussion forums [5].

Protocol 1: Formation of Sodium Plumbate from Metallic Lead

This protocol describes the initial dissolution of lead to form a plumbite or plumbate solution [5].

- **Reagents:** Metallic lead (e.g., lead solder), concentrated Sodium Hydroxide (NaOH) solution.
- **Equipment:** Beaker, stirrer, heating source (optional), fume hood.
- **Procedure:**
 - Place the metallic lead in a beaker.
 - Add a concentrated NaOH solution (e.g., 30-50% w/v).
 - The reaction may proceed slowly at room temperature. Gentle heating can accelerate the dissolution process. The reaction produces hydrogen gas and forms a soluble plumbite complex.
 - Conduct this procedure in a fume hood to avoid inhalation of any aerosols.

Protocol 2: Oxidation of Plumbate to Lead Dioxide (PbO_2)

This general method uses an oxidizer to convert the soluble plumbate solution into solid lead dioxide [5].

- **Reagents:** **Sodium plumbate** solution (from Protocol 1), oxidizing agent (e.g., Sodium persulfate - $\text{Na}_2\text{S}_2\text{O}_8$, or Hydrogen peroxide - H_2O_2).
- **Equipment:** Beaker, stirrer, Buchner funnel, filter paper, drying oven.
- **Procedure:**
 - Ensure the **sodium plumbate** solution is well-formed and clear.
 - While stirring, gradually add the oxidizing agent. A color change and the formation of a brownish-black precipitate (PbO_2) should be observed.
 - Continue stirring to ensure complete reaction.
 - Isolate the precipitate by vacuum filtration using a Buchner funnel.
 - Wash the solid thoroughly with distilled water to remove soluble salts and other impurities.
 - Dry the collected PbO_2 solid in an oven at a low temperature.

Alternative Pathway: Synthesis from Red Lead (Minium)

An alternative, non-plumbate route for synthesizing PbO_2 uses the common pigment red lead (Pb_3O_4) [5].

- **Reaction:** $\text{Pb}_3\text{O}_4 + 4\text{HNO}_3 \rightarrow \text{PbO}_2 + 2\text{Pb}(\text{NO}_3)_2 + 2\text{H}_2\text{O}$
- **Procedure:**
 - Add red lead (Pb_3O_4) to dilute nitric acid (e.g., 2M).
 - Stir the mixture. The reaction will yield a solid lead dioxide and soluble lead nitrate.
 - Recover the lead dioxide by filtration.
 - Wash the solid thoroughly with water to remove any residual acid and soluble lead salts.

Safety and Handling Protocols

Sodium plumbate and related lead compounds are highly toxic. The following safety data is critical for any laboratory handling [1].

- **Personal Protective Equipment (PPE):** Wear PVC or similar chemical-resistant gloves, safety glasses with side shields, and a lab coat. Use appropriate respiratory protection if aerosols or dust are formed [1].
- **Hazards:**
 - **Inhalation:** May cause respiratory tract irritation [1].
 - **Skin Contact:** May cause skin irritation and/or allergic dermatitis [1].
 - **Ingestion:** Harmful if swallowed [1].
 - **Environmental:** May cause long-term adverse effects in the aquatic environment [1].
- **First Aid:**
 - **Inhalation:** Move affected person to fresh air and seek medical attention [1].
 - **Skin Contact:** Rinse immediately with plenty of water and seek medical advice [1].
 - **Eye Contact:** Rinse cautiously with water for several minutes and seek medical advice [1].
 - **Ingestion:** Do **not** induce vomiting unless directed by medical personnel. Seek immediate medical attention [1].
- **Storage:** Store in a well-closed container at room temperature, protected from air and moisture to prevent degradation [1].

Comparison of Lead Dioxide Synthesis Methods

The table below compares the key methods for synthesizing PbO_2 , as discussed in the protocols.

Method	Key Reactants	Key Steps	Key Characteristics / Notes
Oxidation of Plumbate	Sodium plumbate, Oxidizer (e.g., Na ₂ S ₂ O ₈ , H ₂ O ₂)	Dissolve Pb in NaOH, Add oxidizer, Filter PbO ₂	Involves soluble intermediate; allows generation from metallic lead [5].
From Red Lead (Minium)	Red Lead (Pb ₃ O ₄), Dilute HNO ₃	React with acid, Filter PbO ₂	Simple and direct; produces soluble Pb(NO ₃) ₂ as a by-product [5].
Via Lead Hypochlorite	Lead acetate, Sodium hypochlorite	Precipitate Pb(ClO) ₂ , Heat to convert to PbO ₂	Multi-step process; involves mild heating for conversion [5].

Research Context and Alternatives

For researchers requiring a strong oxidizing agent, it is important to note that while **sodium plumbate** is classified as a strong oxidizer, the available public literature does not elaborate on its specific mechanisms or provide detailed protocols for its application in synthetic pathways for drug development [1] [6]. The scientific discussion is more focused on its role as a precursor or within the broader chemistry of plumbates [6].

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